

Technical Support Center: Galanin (1-13)-Spantide I

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Compound of Interest

Compound Name: Galanin (1-13)-Spantide I

Cat. No.: B15616156

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **Galanin (1-13)-Spantide I** in solution. The information is presented in a question-and-answer format to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized **Galanin (1-13)-Spantide I**?

A: Lyophilized **Galanin (1-13)-Spantide I** should be stored at -20°C or colder, desiccated, and protected from light. Under these conditions, the peptide should be stable for an extended period. Many suppliers guarantee stability for at least one year.

Q2: What is the recommended solvent for reconstituting **Galanin (1-13)-Spantide I**?

A: For initial reconstitution, it is recommended to use sterile, distilled water or a buffer at a neutral pH (around 7.0). Due to the basic amino acid residues in the Spantide I portion, dissolving in a slightly acidic buffer (e.g., 0.1% acetic acid) may improve solubility if issues arise with neutral buffers. For use in cell culture, reconstituting in a small amount of sterile water or a suitable buffer and then diluting with the culture medium is a common practice.

Q3: How stable is **Galanin (1-13)-Spantide I** in aqueous solutions?

A: There is limited publicly available quantitative data on the stability of **Galanin (1-13)-Spantide I** in specific aqueous solutions. However, based on the stability of related galanin fragments, caution is advised. Studies on Galanin (1-16) have shown a half-life of approximately 60 minutes in rat cerebrospinal fluid at 37°C^[1]. This suggests that the Galanin (1-13) portion of the peptide is susceptible to enzymatic degradation in biological fluids. For non-biological aqueous solutions, stability is dependent on pH, temperature, and the presence of proteases or microbial contamination.

Q4: What are the optimal storage conditions for **Galanin (1-13)-Spantide I** in solution?

A: Once reconstituted, it is best to aliquot the solution into single-use volumes and store them at -20°C or -80°C. This will minimize waste and degradation due to repeated freeze-thaw cycles. For short-term storage (a few days), solutions can be kept at 4°C.

Q5: How many freeze-thaw cycles can I subject my **Galanin (1-13)-Spantide I** solution to?

A: It is strongly recommended to avoid multiple freeze-thaw cycles as this can lead to peptide degradation and aggregation. Aliquoting the stock solution after reconstitution is the best practice to ensure the integrity of the peptide for multiple experiments.

Q6: At what pH is the peptide most stable?

A: While specific data for **Galanin (1-13)-Spantide I** is unavailable, peptides are generally most stable at a slightly acidic pH (around 5-6) as this can reduce deamidation and hydrolysis. However, the optimal pH for experimental use will also depend on maintaining the peptide's biological activity and solubility. It is advisable to prepare fresh solutions in your experimental buffer shortly before use.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Loss of biological activity in my experiment.	Peptide degradation due to improper storage or handling.	<ul style="list-style-type: none">- Reconstitute a fresh vial of lyophilized peptide.- Ensure stock solutions are properly aliquoted and stored at -80°C.- Avoid repeated freeze-thaw cycles.- Prepare working solutions fresh for each experiment.
Precipitation observed in the peptide solution.	<ul style="list-style-type: none">- Poor solubility in the chosen solvent.- Peptide aggregation.	<ul style="list-style-type: none">- Try reconstituting in a different solvent (e.g., add a small amount of acetic acid or DMSO, if compatible with your experiment).- Gently vortex or sonicate to aid dissolution.- Centrifuge the solution to remove any precipitate before use.
Inconsistent experimental results.	<ul style="list-style-type: none">- Inaccurate peptide concentration due to improper dissolution or degradation.- Variability between aliquots.	<ul style="list-style-type: none">- Ensure the peptide is fully dissolved before making aliquots.- Use a fresh aliquot for each experiment.- Consider quantifying the peptide concentration of your stock solution using a method like a BCA assay or UV spectroscopy.

Data Presentation

Table 1: General Recommendations for Storage of **Galanin (1-13)-Spantide I**

Form	Storage Temperature	Recommended Duration	Notes
Lyophilized Powder	-20°C or -80°C	Up to 1 year	Store in a desiccator, protected from light.
Reconstituted Solution	4°C	1-2 days	For immediate use.
Reconstituted Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
Reconstituted Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.

Table 2: Half-life of Related Galanin Fragments in Biological Fluid

Peptide	Biological Medium	Temperature	Half-life	Reference
Galanin (1-29)	Rat Cerebrospinal Fluid	37°C	~120 minutes	[1]
Galanin (1-16)	Rat Cerebrospinal Fluid	37°C	~60 minutes	[1]
Modified Galanin Analog	25% Rat Serum	37°C	>10 hours	[2]

Note: This data is for related peptides and should be used as a general guideline. The stability of **Galanin (1-13)-Spantide I** may differ.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Galanin (1-13)-Spantide I

- **Preparation:** Before opening, bring the vial of lyophilized peptide to room temperature to prevent moisture condensation.
- **Solvent Addition:** Add the recommended volume of sterile, high-purity water or a suitable buffer (e.g., sterile PBS, pH 7.4) to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently swirl or vortex the vial to ensure the peptide is completely dissolved. Avoid vigorous shaking which can cause aggregation. If solubility is an issue, brief sonication in a water bath may be helpful.
- **Aliquoting and Storage:** Once fully dissolved, dispense the solution into single-use, low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

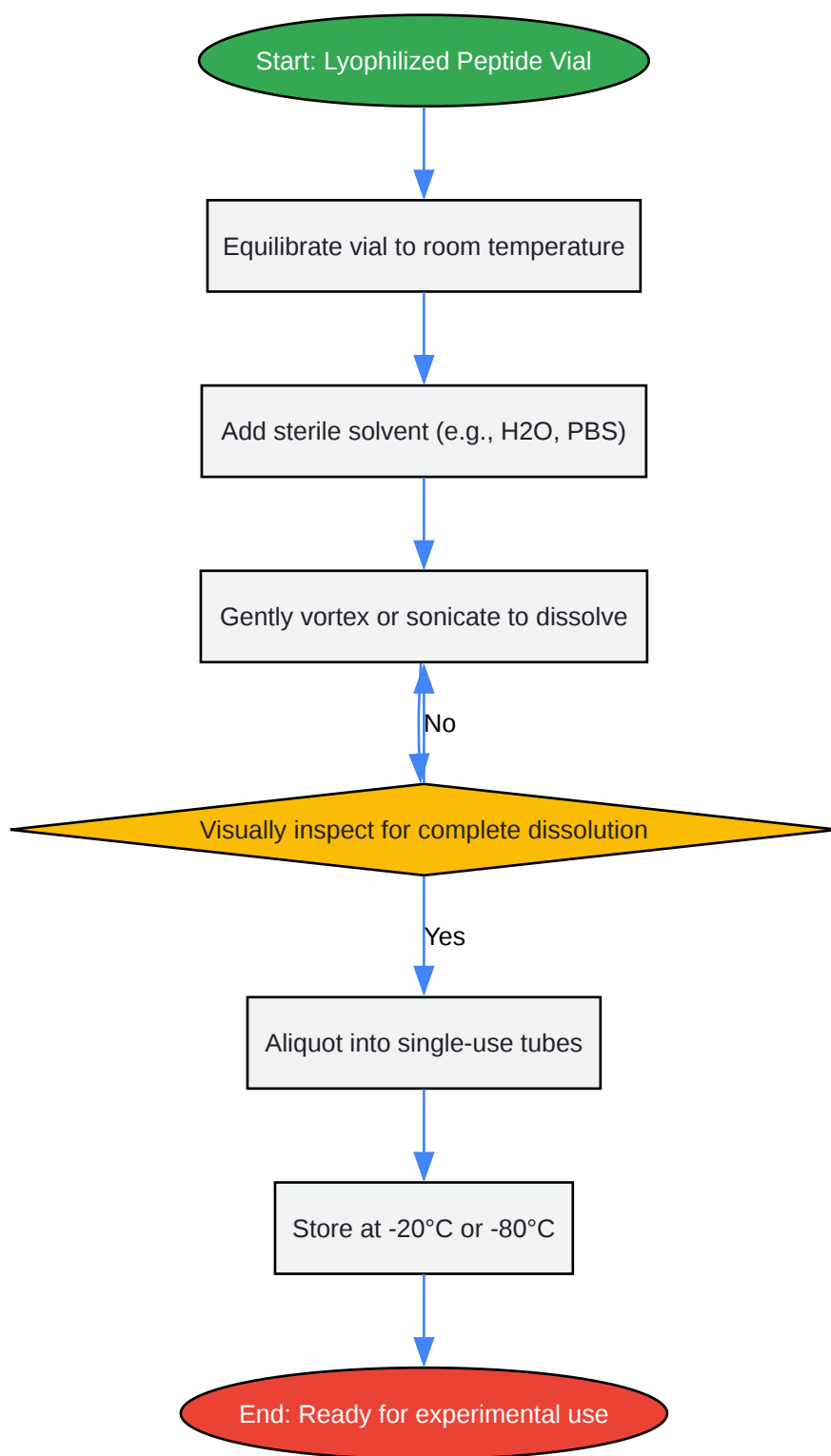
Protocol 2: Assessment of Peptide Stability by RP-HPLC

This protocol provides a general framework for assessing the stability of **Galanin (1-13)-Spantide I** in a specific buffer.

- **Solution Preparation:** Prepare a solution of **Galanin (1-13)-Spantide I** at a known concentration (e.g., 1 mg/mL) in the buffer of interest.
- **Incubation:** Incubate the solution under the desired conditions (e.g., 4°C, 25°C, or 37°C).
- **Time Points:** At various time points (e.g., 0, 1, 4, 8, 24, 48 hours), take an aliquot of the solution.
- **Sample Quenching (Optional):** To stop degradation, the reaction can be quenched by adding an equal volume of a quenching solution (e.g., 1% trifluoroacetic acid in acetonitrile).
- **RP-HPLC Analysis:**
 - Inject the samples onto a C18 reverse-phase HPLC column.
 - Use a gradient of acetonitrile in water with 0.1% trifluoroacetic acid as a mobile phase.
 - Monitor the elution profile at a suitable wavelength (e.g., 214 nm or 280 nm).

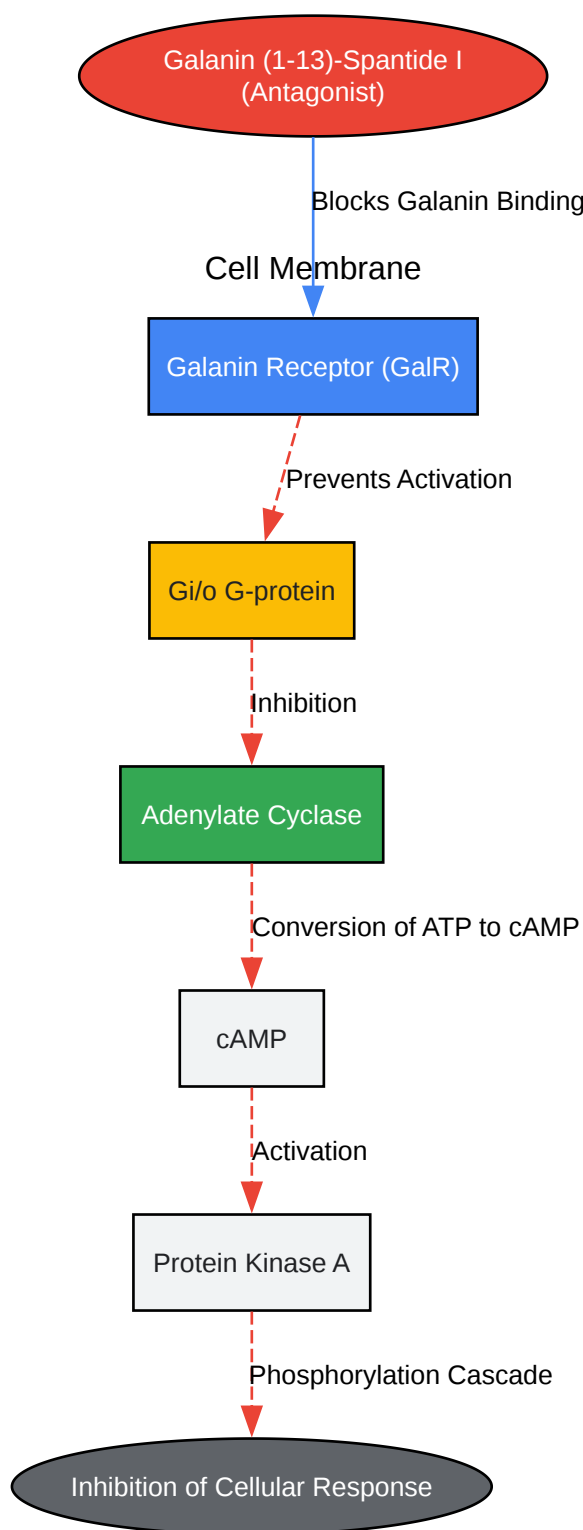
- **Data Analysis:** The percentage of intact peptide remaining at each time point is calculated by comparing the peak area of the main peptide peak to the initial peak area at time 0. This data can be used to determine the degradation rate and half-life of the peptide under the tested conditions.

Visualizations



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Caption: Workflow for the reconstitution of lyophilized peptides.



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Caption: Antagonistic action of **Galanin (1-13)-Spantide I**.

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References

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- 2. Engineering Galanin Analogues that Discriminate Between GalR1 and GalR2 Receptor Subtypes and Exhibit Anticonvulsant Activity Following Systemic Delivery - PMC [pmc.ncbi.nlm.nih.gov]
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